

Physicochemical Characterization of 3-Ethyl-2,4,5-trimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylheptane

CAS No.: 62198-65-6

Cat. No.: B15919650

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the available physicochemical data for the branched alkane, **3-Ethyl-2,4,5-trimethylheptane**. Due to a lack of extensive experimental studies on this specific isomer, this document presents a combination of computed data from established chemical databases and detailed, generalized experimental protocols for determining key physicochemical properties. Understanding these properties is crucial for applications in materials science, and as a reference in drug design and development where lipophilicity and molecular size are key parameters.

Core Physicochemical Data

The following tables summarize the known and computed physicochemical properties of **3-Ethyl-2,4,5-trimethylheptane**.

Identifier	Value	Source
IUPAC Name	3-Ethyl-2,4,5-trimethylheptane	PubChem[1]
Molecular Formula	C ₁₂ H ₂₆	NIST Chemistry WebBook, PubChem[1][2]
CAS Number	62198-65-6	NIST Chemistry WebBook, PubChem[1][2]

Property	Value	Source
Molecular Weight	170.33 g/mol	PubChem[1]
Monoisotopic Mass	170.203450829 Da	PubChem[1]
XLogP3-AA (LogP)	5.6	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

Note: The majority of the available data is computationally derived. Experimental validation is highly recommended.

Experimental Protocols

Given the absence of specific experimental data for **3-Ethyl-2,4,5-trimethylheptane**, this section outlines standardized methodologies for the determination of its key physicochemical properties. These protocols are generally applicable to liquid hydrocarbons.

Determination of Boiling Point (Microscale Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample quantities, the capillary method is

suitable.[3]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **3-Ethyl-2,4,5-trimethylheptane**

Procedure:

- A small amount of the liquid sample is placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids.^[4]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath
- Sample of **3-Ethyl-2,4,5-trimethylheptane**
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried.
- The mass of the empty, dry pycnometer is accurately measured using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium.
- The water level is adjusted to the mark on the capillary, and any excess is carefully removed.
- The mass of the pycnometer filled with water is measured.
- The pycnometer is emptied, cleaned, and dried again.
- The pycnometer is then filled with the sample of **3-Ethyl-2,4,5-trimethylheptane**, and the same procedure of thermal equilibration and mass measurement is followed.

- The density of the sample is calculated using the following formula: Density of sample = (Mass of sample / Mass of water) * Density of water at the experimental temperature

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a nonpolar compound like **3-Ethyl-2,4,5-trimethylheptane**, its solubility in water is expected to be very low, while it should be miscible with other nonpolar organic solvents.

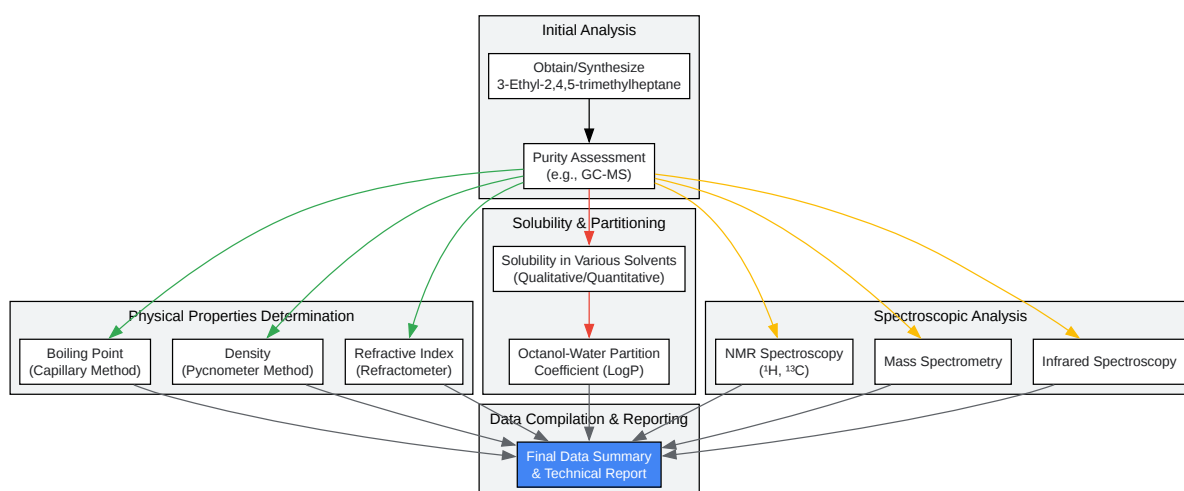
Qualitative Solubility Test:

- Place approximately 2 mL of the solvent (e.g., water, ethanol, hexane) into a test tube.
- Add a few drops of **3-Ethyl-2,4,5-trimethylheptane** to the test tube.
- Shake the test tube gently and observe if the sample dissolves to form a single phase or if two distinct layers remain. Immiscibility indicates insolubility.

Quantitative Solubility (for sparingly soluble compounds in water): For determining the low solubility of alkanes in water, the Karl Fischer titration method can be employed to measure the water content in the alkane after equilibration.^[5]

Visualization of Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a compound like **3-Ethyl-2,4,5-trimethylheptane**.



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Caption: Workflow for physicochemical characterization.

Effects of Branching on Physicochemical Properties

For alkanes, the degree of branching has a predictable effect on certain physical properties.

- **Boiling Point:** Increased branching generally leads to a lower boiling point compared to a straight-chain alkane with the same number of carbon atoms. This is because the more compact, spherical shape of branched alkanes reduces the surface area available for intermolecular van der Waals forces.^[6]

- **Melting Point:** The effect of branching on melting point is less straightforward. Highly symmetrical branched molecules can pack more efficiently into a crystal lattice, leading to a higher melting point compared to their less symmetrical or linear isomers.[6]
- **Density:** Generally, for a given number of carbon atoms, more compact branched isomers tend to have a slightly higher density than their linear counterparts, although this is not a universal rule.

Conclusion

This technical guide provides the currently available, albeit limited, physicochemical data for **3-Ethyl-2,4,5-trimethylheptane**. The included generalized experimental protocols offer a robust framework for researchers to determine the key physical properties of this and similar branched alkanes. The generation of experimental data is essential for a more complete understanding of this compound's behavior and for its effective application in scientific and industrial contexts.

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